

IUPAC name 3-(3-methoxybenzyl)pyrrolidine-2,5-dione

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Compound of Interest

Compound Name: 3-(3-Methoxybenzyl)pyrrolidine-2,5-dione

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An In-Depth Technical Guide to the Pyrrolidine-2,5-dione Core: Synthesis, Biological Activity, and Experimental Protocols

Introduction

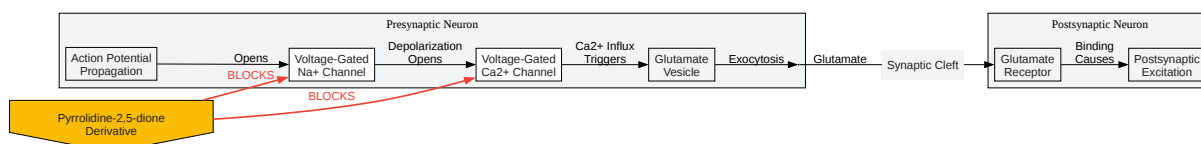
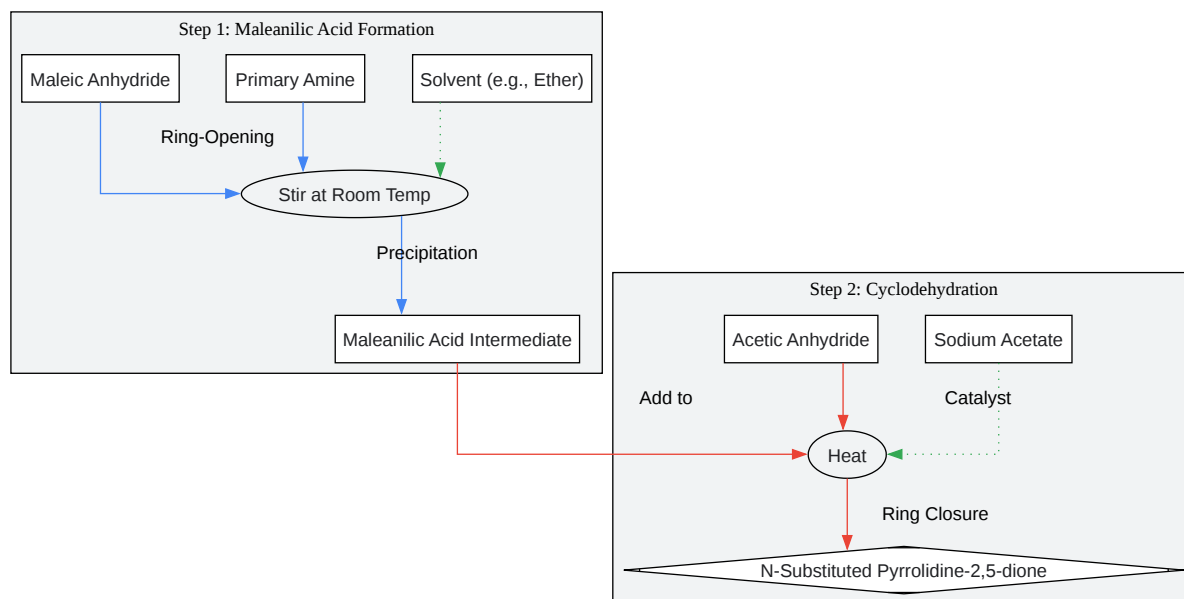
The pyrrolidine-2,5-dione, or succinimide, scaffold is a five-membered heterocyclic ring that serves as a foundational structure in medicinal chemistry.^[1] Its prevalence in numerous biologically active compounds is due to its unique structural and electronic properties. The saturated, non-planar ring allows for the precise spatial orientation of substituents, enabling effective exploration of pharmacophore space and interaction with biological targets.^[2] This whitepaper provides a comprehensive overview of the pyrrolidine-2,5-dione core, focusing on its synthesis, key biological activities, and detailed experimental methodologies for its study, aimed at researchers, scientists, and professionals in drug development.

Synthesis of the Pyrrolidine-2,5-dione Core

The synthesis of pyrrolidine-2,5-dione derivatives can be broadly categorized into two main approaches: formation of the core ring structure, often with N-substituents, and modification of the core, typically at the 3-position.

Synthesis of N-Substituted Pyrrolidine-2,5-diones

A primary and widely used method involves a two-step reaction starting from maleic anhydride and a primary amine. The first step is the ring-opening of the anhydride by the amine to form a maleanilic acid intermediate. The second step is a cyclodehydration reaction, often facilitated by acetic anhydride and a catalyst like sodium acetate, to form the final N-substituted pyrrolidine-2,5-dione (maleimide).^[3]^[4]



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